

# Technical Guide: Determination of the Molecular Weight of 5-deoxy-D-ribose

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## Compound of Interest

Compound Name: 5-deoxy-D-ribose

Cat. No.: B15600977

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed methodology for determining the molecular weight of **5-deoxy-D-ribose**, a crucial parameter for researchers in various fields, including drug development and synthesis of anticancer compounds.<sup>[1]</sup>

## Chemical Formula and Structure

**5-deoxy-D-ribose** is a deoxypentose, meaning it is a five-carbon sugar where a hydroxyl group has been replaced by a hydrogen atom.<sup>[2]</sup> Specifically, in **5-deoxy-D-ribose**, the hydroxyl group at the 5th carbon position of ribose is substituted with a hydrogen atom.<sup>[2]</sup> This structural modification significantly influences its chemical properties and biological functions.

The chemical formula for **5-deoxy-D-ribose** is  $C_5H_{10}O_4$ .<sup>[1][2][3][4][5]</sup>

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **5-deoxy-D-ribose** is based on its chemical formula and the atomic weights of carbon, hydrogen, and oxygen.

Experimental Protocol: Molecular Weight Calculation

- Identify the chemical formula: The empirical formula for **5-deoxy-D-ribose** is  $C_5H_{10}O_4$ .<sup>[1][2][3][4][5]</sup>

- Determine the atomic weights of the constituent elements:
  - Carbon (C): ~12.011 amu[6][7][8]
  - Hydrogen (H): ~1.008 amu[9][10][11]
  - Oxygen (O): ~15.999 amu[12][13][14]
- Calculate the total weight for each element in the molecule:
  - Total weight of Carbon = 5 atoms × 12.011 amu/atom
  - Total weight of Hydrogen = 10 atoms × 1.008 amu/atom
  - Total weight of Oxygen = 4 atoms × 15.999 amu/atom
- Sum the weights of all elements:
  - Molecular Weight = (5 × 12.011) + (10 × 1.008) + (4 × 15.999)

## Data Presentation

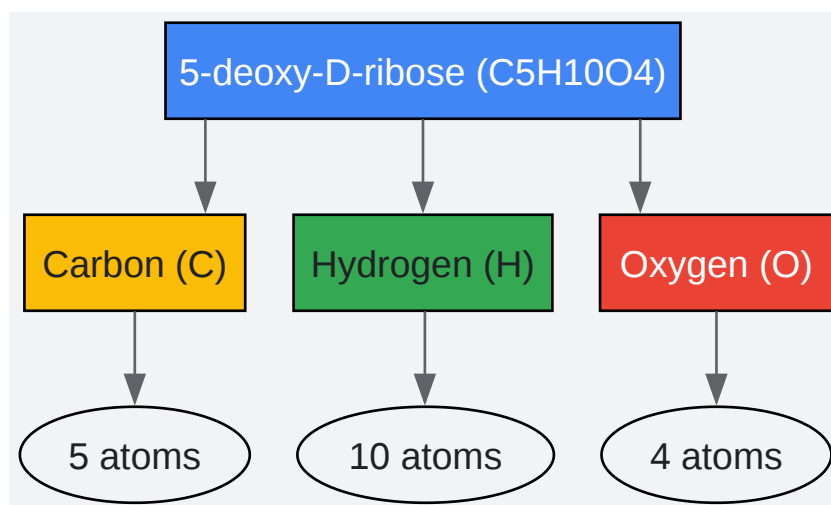
The following table summarizes the quantitative data used in the determination of the molecular weight of **5-deoxy-D-ribose**.

Element	Symbol	Atomic Count	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	5	12.011	60.055
Hydrogen	H	10	1.008	10.080
Oxygen	O	4	15.999	63.996
Total	C <sub>5</sub> H <sub>10</sub> O <sub>4</sub>	19	134.131	

The calculated molecular weight of **5-deoxy-D-ribose** is approximately 134.13 g/mol .[1][2][3][4]

## Visualization of Molecular Composition

The following diagram illustrates the hierarchical breakdown of **5-deoxy-D-ribose** into its constituent elements and their respective atomic counts.



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Caption: Atomic composition of **5-deoxy-D-ribose**.

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